

Application Notes and Protocols for 3-Oxo Atorvastatin Reference Standard

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Compound of Interest

Compound Name: 3-Oxo Atorvastatin

Cat. No.: B8822653

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Introduction

3-Oxo Atorvastatin is a key impurity and metabolite of Atorvastatin, a widely prescribed HMG-CoA reductase inhibitor used to lower cholesterol.[1][2] As a critical quality attribute in the manufacturing of Atorvastatin, the accurate identification and quantification of **3-Oxo Atorvastatin** are essential for ensuring the safety and efficacy of the final drug product. This document provides detailed application notes and protocols for the use of a **3-Oxo Atorvastatin** reference standard in pharmaceutical analysis.

A reference standard is a highly purified compound used as a measurement base for qualitative and quantitative analyses. The **3-Oxo Atorvastatin** reference standard allows for the accurate identification of this impurity in Atorvastatin drug substances and formulations, as well as for the validation of analytical methods. This document outlines the physicochemical properties of the **3-Oxo Atorvastatin** reference standard, recommended analytical methodologies for its quantification, and its role in the context of Atorvastatin's metabolic pathway.

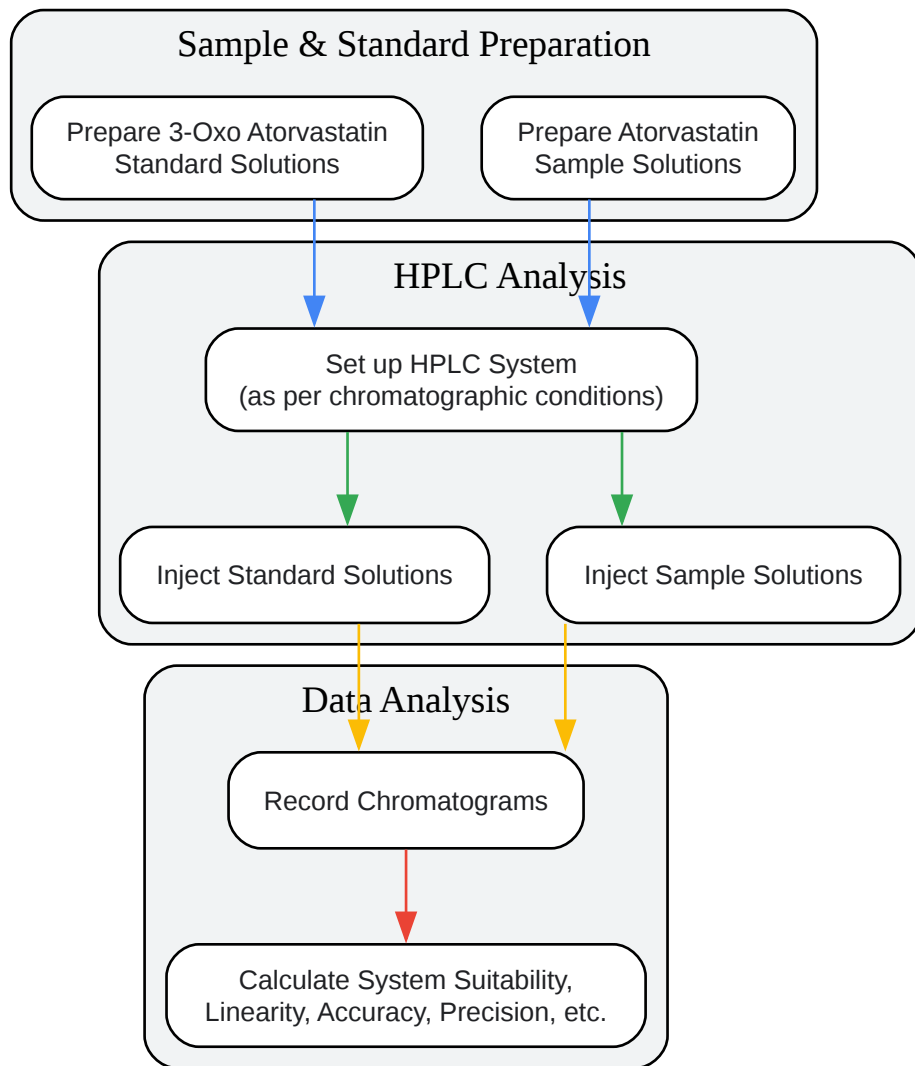
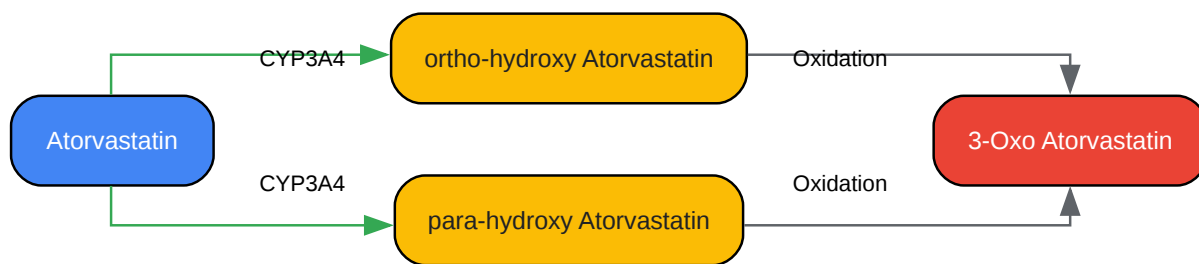
Physicochemical Properties

The **3-Oxo Atorvastatin** reference standard is typically supplied as a calcium or sodium salt.[3][4] The following table summarizes its key physicochemical properties.

Property	Value	Reference
Chemical Name	(5R)-7-[2-(4-fluorophenyl)-3-phenyl-4-(phenylcarbamoyl)-5-(propan-2-yl)-1H-pyrrol-1-yl]-5-hydroxy-3-oxoheptanoic acid	[5]
Synonyms	Atorvastatin Impurity O, Atorvastatin 3-Oxo Acid	[3][5]
Molecular Formula	C ₃₃ H ₃₃ FN ₂ O ₅	[6]
Molecular Weight	556.62 g/mol	[6]
Appearance	White to Off-White Solid	[7]
Solubility	Soluble in Dimethylformamide (DMF), Methanol, and Acetonitrile.	[7]
Storage	Store at 2-8°C in a well-closed container, protected from light.	[3]

Atorvastatin Metabolic Pathway

Atorvastatin undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 enzyme CYP3A4. This process leads to the formation of several hydroxylated metabolites, which can be further oxidized to form **3-Oxo Atorvastatin**. Understanding this pathway is crucial for interpreting the impurity profile of Atorvastatin.



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Address: 3281 E Guasti Rd

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